In-Depth Technical Guide to the Purity Specifications of Commercial Tetrabutylammonium Nitrate

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Compound of Interest		
Compound Name:	Tetrabutylammonium nitrate	
Cat. No.:	B155451	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the purity specifications for commercial-grade **Tetrabutylammonium nitrate** (TBAN). Understanding these specifications is critical for ensuring the reliability, reproducibility, and safety of experimental and developmental work in research and pharmaceutical applications. This document outlines common purity levels, potential impurities, and the analytical methodologies used to verify the quality of TBAN.

Data Presentation: Comparative Purity Specifications

The following table summarizes the typical purity specifications of **Tetrabutylammonium nitrate** available from various commercial suppliers. These values represent common quality grades and may vary by supplier and specific product lot.

Specification	Supplier A (Typical)	Supplier B (Typical)	Supplier C (Typical)	Supplier D (Typical)
Assay (%)	≥ 98% (Titration)[1]	97%	> 97.0% (Aqueous acid-base Titration)[2]	>98.0% (Nonaqueous Titration)[3]
Impurities	Not specified	<3% Tetrabutylammonium chloride[4][5][6]	Not specified	Not specified
Water Content (%)	Not specified	Not specified	≤ 1.0% (Karl Fischer Titration)[2]	Not specified
Appearance	White crystalline powder[1]	Not specified	Off-white to faintly yellow powder[2]	White to Almost white powder to crystal[3]
Melting Point (°C)	116-118[1]	116-118 (lit.)[4][5][6]	116-120	117.0-121.0
Infrared Spectrum	Conforms to structure	Conforms to structure	Conforms	Conforms

Experimental Protocols

Accurate determination of the purity of **Tetrabutylammonium nitrate** relies on a combination of analytical techniques. The following are detailed methodologies for key experiments.

1. Assay by Nonaqueous Titration

This method is suitable for the determination of the overall basicity of the tetrabutylammonium salt.

- Principle: **Tetrabutylammonium nitrate**, a salt of a strong base (tetrabutylammonium hydroxide) and a strong acid (nitric acid), can be titrated in a non-aqueous medium. In this

environment, the nitrate anion can exhibit basic properties and can be titrated with a strong acid.

- Reagents and Equipment:

  - Perchloric acid ($HClO_4$) in glacial acetic acid (0.1 N), standardized.

  - Glacial acetic acid.

  - Crystal violet indicator solution.

  - Analytical balance.

  - Burette (50 mL).

  - Stirrer.

- Procedure:

  - Accurately weigh approximately 300 mg of the **Tetrabutylammonium nitrate** sample.

  - Dissolve the sample in 50 mL of glacial acetic acid.

  - Add 2-3 drops of crystal violet indicator solution. The solution will appear violet.

  - Titrate with 0.1 N perchloric acid in glacial acetic acid until the color of the solution changes from violet to blue-green.

  - Record the volume of titrant used.

  - Perform a blank titration using 50 mL of glacial acetic acid and subtract the blank volume from the sample titration volume.

- Calculation:

  Where:

  - V_sample = Volume of $HClO_4$ used for the sample (mL)

- V_blank = Volume of HClO4 used for the blank (mL)

- N = Normality of the HClO4 solution

- MW = Molecular weight of **Tetrabutylammonium nitrate** (304.47 g/mol)

- W = Weight of the sample (g)

2. Determination of Water Content by Karl Fischer Titration

Due to the hygroscopic nature of **Tetrabutylammonium nitrate**, accurate determination of water content is crucial.

- Principle: The Karl Fischer titration is a specific method for the determination of water content. It is based on the quantitative reaction of water with an iodine-sulfur dioxide reagent in the presence of a base and an alcohol.

- Reagents and Equipment:

  - Karl Fischer titrator (volumetric or coulometric).

  - Karl Fischer reagent (e.g., Hydranal™-Composite 5).

  - Anhydrous methanol.

  - Water standard for titer determination.

- Procedure:

  - Add anhydrous methanol to the titration vessel of the Karl Fischer titrator and pre-titrate to a stable, dry endpoint.

  - Accurately weigh a suitable amount of the **Tetrabutylammonium nitrate** sample (typically 100-200 mg, depending on the expected water content) and add it to the titration vessel.

  - The sample is stirred to dissolve and release its water content.

- Titrate the sample with the Karl Fischer reagent until the endpoint is reached. The instrument will automatically detect the endpoint and calculate the water content.

- The titer of the Karl Fischer reagent should be determined regularly using a certified water standard.

- Calculation: The instrument software automatically calculates the percentage of water in the sample based on the titrant consumption and the weight of the sample.
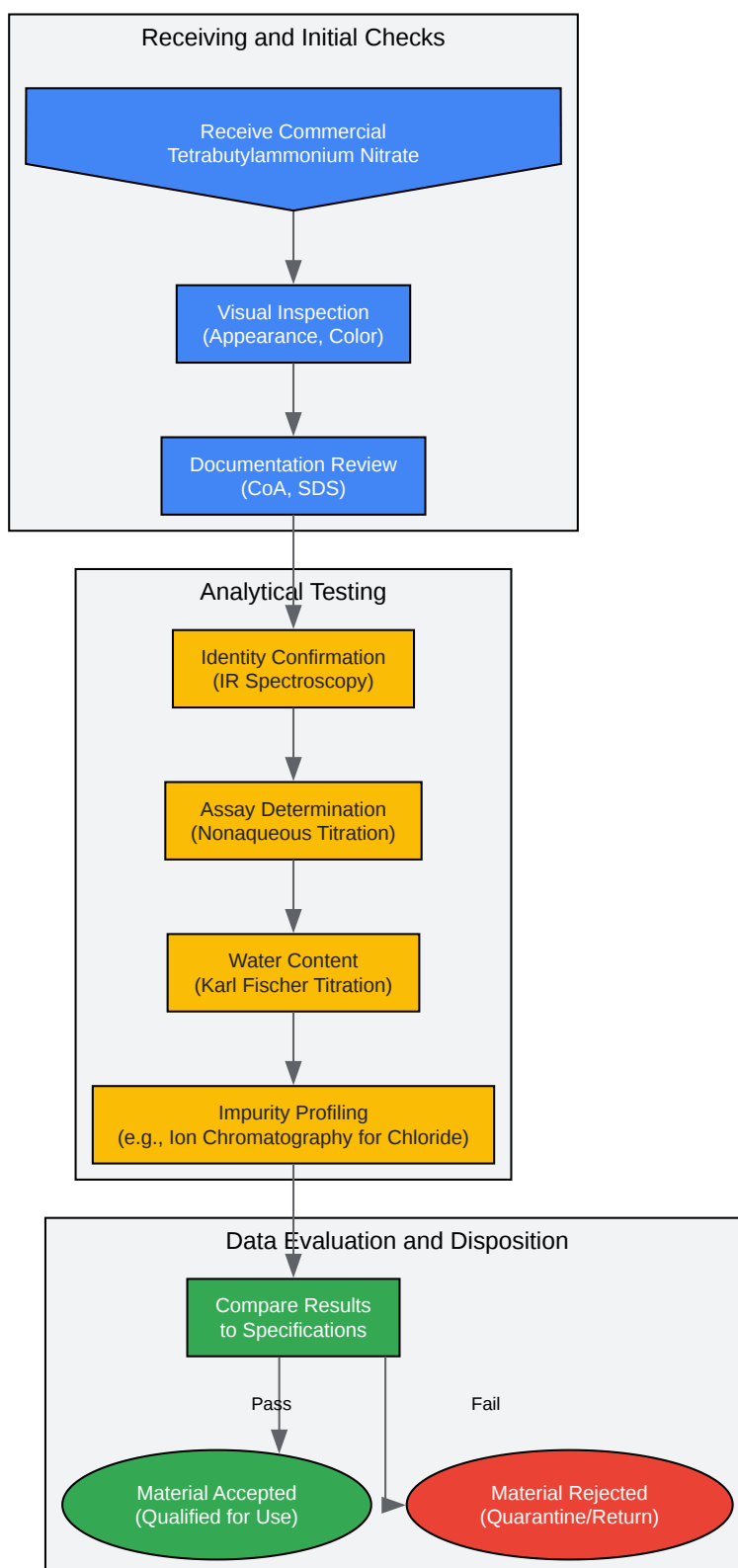
3. Identity Confirmation by Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the identity of the material by comparing its spectrum to a reference spectrum.

- Principle: The infrared spectrum provides a unique "fingerprint" of a molecule based on the vibrations of its chemical bonds.

- Reagents and Equipment:

  - Fourier Transform Infrared (FTIR) spectrometer.

  - Potassium bromide (KBr), spectroscopy grade, dried.

  - Agate mortar and pestle.

  - Pellet press.

- Procedure (KBr Pellet Method):

  - Grind 1-2 mg of the **Tetrabutylammonium nitrate** sample with approximately 200 mg of dried KBr in an agate mortar until a fine, homogeneous powder is obtained.[7]

  - Transfer the mixture to a pellet die.

  - Press the mixture under high pressure (typically 8-10 tons) to form a transparent or translucent pellet.[8]

  - Place the pellet in the sample holder of the FTIR spectrometer.

- Record the infrared spectrum over the range of 4000-400 cm^{-1}.

- Compare the obtained spectrum with a reference spectrum of **Tetrabutylammonium nitrate**. The positions and relative intensities of the absorption bands should match. Key characteristic peaks include C-H stretching vibrations of the butyl groups and the strong absorption band of the nitrate group.

Mandatory Visualization

Receiving and Initial Checks

Receive Commercial
Tetrabutylammonium Nitrate

↓

Visual Inspection
(Appearance, Color)

↓

Documentation Review
(CoA, SDS)

Analytical Testing

Identity Confirmation
(IR Spectroscopy)

↓

Assay Determination
(Nonaqueous Titration)

↓

Water Content
(Karl Fischer Titration)

↓

Impurity Profiling
(e.g., Ion Chromatography for Chloride)

Data Evaluation and Disposition

Compare Results
to Specifications

Pass ↓   Fail ↓

Material Accepted
(Qualified for Use)

Material Rejected
(Quarantine/Return)

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Caption: Quality control workflow for commercial **Tetrabutylammonium nitrate**.

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